

Application Notes: Utilizing Acid-PEG1-C2-Boc in PROTAC Synthesis

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Compound of Interest

Compound Name: Acid-PEG1-C2-Boc

Cat. No.: B605132

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Introduction

Proteolysis-targeting chimeras (PROTACs) are a revolutionary therapeutic modality that co-opt the cell's ubiquitin-proteasome system to induce the degradation of specific target proteins.[1] These heterobifunctional molecules are composed of a ligand for a target protein of interest (POI), a ligand for an E3 ubiquitin ligase, and a linker connecting the two. The linker is a critical component influencing the efficacy of the PROTAC by modulating the formation and stability of the ternary complex (POI-PROTAC-E3 ligase), as well as impacting physicochemical properties like solubility and cell permeability.[2]

Acid-PEG1-C2-Boc is a valuable bifunctional linker for PROTAC synthesis. It features a single polyethylene glycol (PEG) unit, which can enhance aqueous solubility, connected to a carboxylic acid and a Boc-protected amine. This structure allows for a sequential and controlled conjugation of the POI and E3 ligase ligands. This document provides detailed protocols and application notes for the use of **Acid-PEG1-C2-Boc** in the synthesis of PROTACs, with a specific example of its application in the synthesis of a BCR-ABL targeting PROTAC.

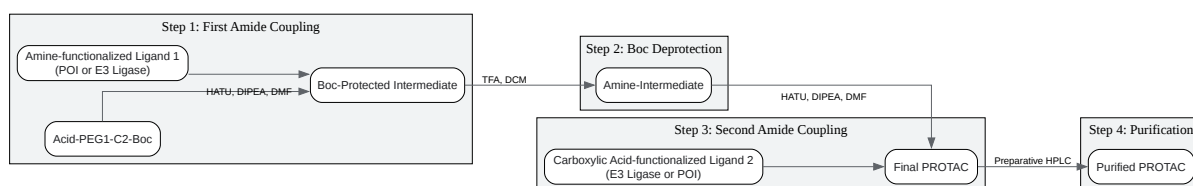
Physicochemical Properties of Acid-PEG1-C2-Boc

A clear understanding of the linker's properties is crucial for its effective application.

Property	Value	Reference
Molecular Weight	218.25 g/mol	[3]
CAS Number	2086689-08-7	
Appearance	Liquid	[3]
Structure	$\text{O}=\text{C}(\text{OC}(\text{C})\text{(C)}\text{C})\text{CCOCCC}(\text{O})=\text{O}$	[3]
Solubility	Soluble in DMSO, DMF, and other polar organic solvents.	
Storage	Store at -20°C for long-term storage.	[3]

General Synthetic Strategy

The synthesis of a PROTAC using **Acid-PEG1-C2-Boc** typically follows a two-stage process involving two amide coupling reactions and an intermediary Boc deprotection step. The order of ligand attachment (POI ligand or E3 ligase ligand first) can be determined by the specific chemistry of the ligands.



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General workflow for PROTAC synthesis using **Acid-PEG1-C2-Boc**.

Experimental Protocols

The following protocols provide a detailed methodology for the synthesis of a PROTAC, exemplified by the synthesis of Arg-PEG1-Dasa, a potent degrader of the oncogenic kinase BCR-ABL.

Protocol 1: Synthesis of Intermediate 1 (NH₂-PEG1-Dasa)

This protocol describes the coupling of **Acid-PEG1-C2-Boc** to an amine-functionalized precursor of Dasatinib, followed by Boc deprotection. For the purpose of this protocol, we will assume the availability of an amine-functionalized Dasatinib derivative.

Materials:

- Amine-functionalized Dasatinib derivative
- **Acid-PEG1-C2-Boc**
- HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate)
- DIPEA (N,N-Diisopropylethylamine)
- Anhydrous DMF (N,N-Dimethylformamide)
- Anhydrous DCM (Dichloromethane)
- TFA (Trifluoroacetic acid)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

- Solvents for purification (e.g., ethyl acetate, hexanes)

Procedure:

- Amide Coupling:
 - Dissolve the amine-functionalized Dasatinib derivative (1.0 eq) and **Acid-PEG1-C2-Boc** (1.2 eq) in anhydrous DMF.
 - Add HATU (1.5 eq) and DIPEA (3.0 eq) to the solution.
 - Stir the reaction mixture at room temperature under a nitrogen atmosphere for 4-6 hours.
 - Monitor the reaction progress by LC-MS.
 - Upon completion, dilute the reaction with ethyl acetate and wash with saturated sodium bicarbonate solution, water, and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by flash column chromatography to obtain the Boc-protected intermediate.
- Boc Deprotection:
 - Dissolve the purified Boc-protected intermediate in anhydrous DCM.
 - Add TFA (20-50% v/v in DCM) dropwise at 0°C.
 - Stir the reaction at room temperature for 1-2 hours, monitoring by LC-MS.
 - Upon completion, remove the solvent and excess TFA under reduced pressure.
 - The resulting amine salt (NH₂-PEG1-Dasa) can be used in the next step without further purification.

Protocol 2: Synthesis of Final PROTAC (Arg-PEG1-Dasa)

This protocol details the coupling of the deprotected amine intermediate with a Boc-protected arginine.

Materials:

- NH₂-PEG1-Dasa (from Protocol 1)
- Boc-Arg(Pbf)-OH
- HATU
- DIPEA
- Anhydrous DMF
- Anhydrous DCM
- TFA
- Triisopropylsilane (TIS)
- Water
- Preparative HPLC system

Procedure:

- Amide Coupling:
 - Dissolve Boc-Arg(Pbf)-OH (1.2 eq) in anhydrous DMF.
 - Add HATU (1.5 eq) and DIPEA (3.0 eq) and stir for 10-15 minutes to pre-activate the carboxylic acid.
 - Add a solution of NH₂-PEG1-Dasa (1.0 eq) in anhydrous DMF to the activated arginine solution.
 - Stir the reaction at room temperature overnight.

- Monitor the reaction progress by LC-MS.
- Final Deprotection and Purification:
 - Once the coupling is complete, concentrate the reaction mixture under reduced pressure.
 - Prepare a deprotection cocktail of TFA/TIS/Water (e.g., 95:2.5:2.5).
 - Add the deprotection cocktail to the crude product and stir at room temperature for 2-4 hours.
 - Remove the TFA under reduced pressure and precipitate the crude product with cold diethyl ether.
 - Purify the final PROTAC (Arg-PEG1-Dasa) by preparative HPLC.
 - Lyophilize the pure fractions to obtain the final product as a solid.

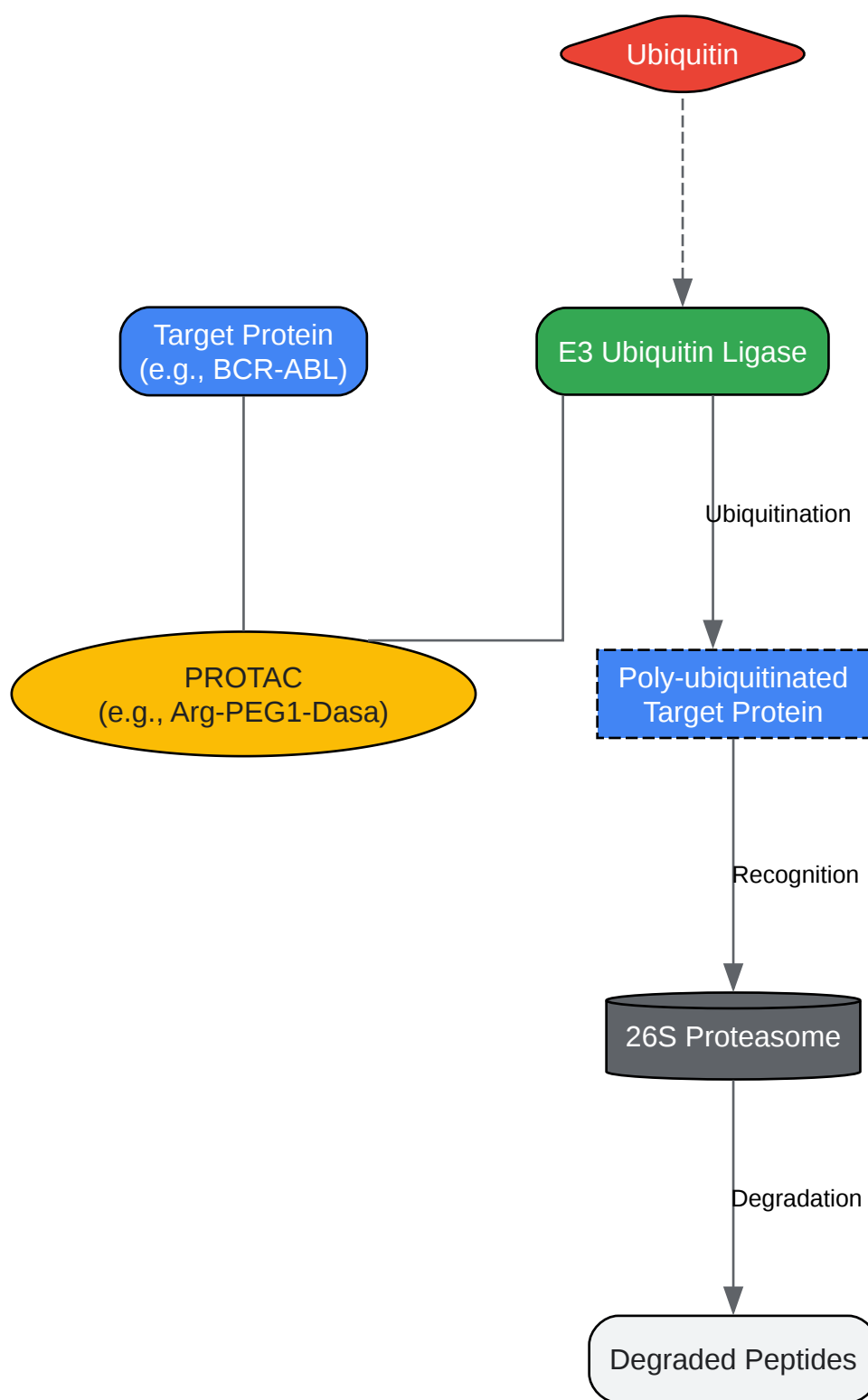
Quantitative Data: A Case Study of Arg-PEG1-Dasa

The following table summarizes the biological activity of the Arg-PEG1-Dasa PROTAC, synthesized using a PEG1 linker analogous to that provided by **Acid-PEG1-C2-Boc**.

Parameter	Value	Cell Line	Target	Reference
DC50 (Degradation Concentration)	0.85 nM	K562	BCR-ABL	
IC50 (Antiproliferative Activity)	0.3595 nM	K562	-	

PROTAC-Mediated Protein Degradation Pathway

The synthesized PROTAC facilitates the degradation of the target protein through the ubiquitin-proteasome system.



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Mechanism of PROTAC-induced targeted protein degradation.

Conclusion

Acid-PEG1-C2-Boc is a versatile and effective linker for the synthesis of PROTACs. Its bifunctional nature allows for a controlled and sequential assembly of the final molecule. The inclusion of a short PEG spacer can confer favorable physicochemical properties, contributing to the overall efficacy of the PROTAC. The provided protocols offer a robust framework for the synthesis of PROTACs using this linker, and the case study of Arg-PEG1-Dasa demonstrates the potential for developing highly potent protein degraders. Careful optimization of reaction conditions and purification methods is essential to achieve high yields and purity of the final PROTAC.

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